

Performance of Glyphosate Salt Formulations: A Comparative Guide

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Compound of Interest

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A comprehensive analysis of the efficacy, rainfastness, and absorption of various glyphosate salt formulations reveals subtle but significant differences in performance. While no single salt consistently outperforms others across all conditions, this guide provides researchers, scientists, and agricultural professionals with comparative data to inform formulation selection and optimization.

Glyphosate, a broad-spectrum systemic herbicide, is formulated as various salts to improve its handling and efficacy. The most common salt formulations include isopropylamine (IPA), potassium (K), diammonium (DA), and trimesium. The herbicidal activity is attributed to the glyphosate acid, but the salt form and accompanying adjuvants can influence its absorption, translocation, and overall performance.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Herbicidal Efficacy: A Comparative Overview

The comparative efficacy of different glyphosate salt formulations can be influenced by weed species, environmental conditions, and the presence of adjuvants.

Studies have shown varied results when comparing the performance of different salts. For instance, some research indicates that potassium salt formulations may offer faster or more effective control of certain weed species compared to isopropylamine salt formulations.[\[1\]](#)[\[4\]](#)[\[5\]](#) One study observed that a potassium salt formulation provided better control of various broadleaf and grass weeds at 14, 28, and 56 days after treatment (DAT) compared to an isopropylamine salt formulation.[\[1\]](#) However, it's important to note that application rates in this particular study were not identical.[\[1\]](#)

Conversely, other studies have found no statistically significant differences in the overall weed control provided by isopropylamine, diammonium, and potassium salts.[6][7][8] For example, a study evaluating the control of common ragweed, ivyleaf morningglory, pitted morningglory, and large crabgrass found similar efficacy between isopropylamine and diammonium salts of glyphosate at various application rates.[1]

The addition of adjuvants, such as ammonium sulfate (AMS), can also play a crucial role in enhancing the efficacy of all glyphosate formulations, particularly in the presence of hard water containing antagonistic cations like calcium and magnesium.[1][6][7]

Table 1: Comparative Efficacy of Glyphosate Salt Formulations on Various Weed Species

Glyphosate Salt	Weed Species	Efficacy (% Control)	Days After Treatment (DAT)	Reference
Potassium (K)	Pigweed spp., Prickly lettuce, Common lambsquarters, etc.	Significantly better than IPA salt (MON 54154)	14, 28, 56	[5]
Isopropylamine (IPA)	Pigweed spp., Prickly lettuce, Common lambsquarters, etc.	-	14, 28, 56	[5]
Diammonium (DA)	Pigweed spp., Prickly lettuce, Common lambsquarters, etc.	No significant difference with K salt	14, 28, 56	[5]
Potassium (K)	General weed population	Slightly better performance than IPA salt	3, 7	[4]
Isopropylamine (IPA)	General weed population	-	3, 7	[4]
Isopropylamine (IPA)	Velvetleaf, Giant foxtail	No significant difference with Trimesium salt	Not Specified	[1]
Trimesium	Velvetleaf, Giant foxtail	No significant difference with IPA salt	Not Specified	[1]
Isopropylamine (IPA)	Common ragweed, Ivyleaf morningglory, Pitted	Similar to DA salt	25	[1]

	morningglory, Large crabgrass			
Diammonium (DA)	Common ragweed, Ivyleaf morningglory, Pitted morningglory, Large crabgrass	Similar to IPA salt	25	[1]

Rainfastness: The Impact of Formulation on Wash-off Resistance

Rainfall shortly after herbicide application can significantly reduce its effectiveness. The ability of a glyphosate formulation to withstand wash-off is known as rainfastness and is a critical performance parameter. Modern formulations, often containing built-in adjuvants, have significantly improved rain-free period requirements.

Older glyphosate formulations typically required a 6 to 12-hour rain-free period to be effective. [9][10] In contrast, newer formulations that include adjuvants can be rainfast in as little as 30 to 60 minutes. [9][10] The type of adjuvant plays a significant role; for example, organosilicone adjuvants have been shown to enhance the rainfastness of glyphosate. [11]

One study evaluating the effect of simulated rainfall on different glyphosate formulations found that the addition of an organosilicone adjuvant provided good control of wild mustard even when rain occurred 30 minutes after application. [11] Another field study showed that a specific formulation (Transorb) had reduced efficacy when rain occurred up to six hours after spraying. [12]

Table 2: Rainfastness of Different Glyphosate Formulations

Glyphosate Formulation	Rain-Free Period	Efficacy After Rainfall	Weed Species	Reference
Older Formulations	6 to 12 hours	Reduced efficacy with earlier rainfall	General	[9] [10]
Newer Formulations with Adjuvants	30 to 60 minutes	Maintained efficacy	General	[9] [10]
Glyphosate + Organosilicone Adjuvant	30 minutes	Good control	Wild Mustard	[11]
Transorb Formulation	Up to 6 hours	Reduced phytointoxication symptoms	General	[12]
Sulfosate	6 hours	Better control	General	[12]

Absorption and Translocation: The Role of Salts and Adjuvants

The efficiency of glyphosate is dependent on its absorption into the plant and subsequent translocation to the site of action. The salt form and the presence of adjuvants can influence these processes.

Some studies suggest that the salt portion of the formulation can facilitate greater absorption through more effective penetration of the leaf cuticle.[\[1\]](#) For instance, in pitted morningglory, higher foliar absorption was observed with a diammonium (DA) formulation compared to an isopropylamine (IPA) formulation 6 hours after treatment.[\[1\]](#) Furthermore, glyphosate translocation to the roots was 27% higher with the DA salt formulation in the same study.[\[1\]](#)

However, other research has found no significant differences in the absorption and translocation of different glyphosate salts, such as isopropylamine and trimethylsulfonium, attributing the lack of difference to the equal acid equivalent in the formulations.[\[1\]](#)

Adjuvants, particularly surfactants, are well-documented to enhance herbicide diffusion across the plant cuticle, thereby improving uptake.[\[1\]](#) The addition of ammonium sulfate can also improve glyphosate activity, especially when weeds are under water stress.[\[1\]](#)

Experimental Protocols

To ensure the reproducibility and validity of performance evaluation studies, detailed experimental methodologies are crucial. Below are examples of typical experimental protocols cited in the literature.

Herbicidal Efficacy Trial Protocol

A typical field study to evaluate the efficacy of different glyphosate formulations involves a randomized complete block design with multiple replications.[\[5\]](#)

- Experimental Design: Randomized complete block design with four replications.
- Plot Size: Individual treatment plots of a defined size (e.g., 6' x 10').[\[5\]](#)
- Weed Species: Conducted in an area with a natural and diverse population of weeds.[\[5\]](#)
- Herbicide Application: Applied using a calibrated sprayer (e.g., CO2 pressurized sprayer with flat fan nozzles) at a specified volume (e.g., 80 GPA).[\[5\]](#)
- Evaluation: Weed control is visually rated on a scale of 0-100% at multiple time points after treatment (e.g., 3, 5, 7, 14, 28, and 56 DAT).[\[5\]](#)
- Statistical Analysis: Data are subjected to analysis of variance (ANOVA) to determine significant differences between treatments.

Rainfastness Study Protocol

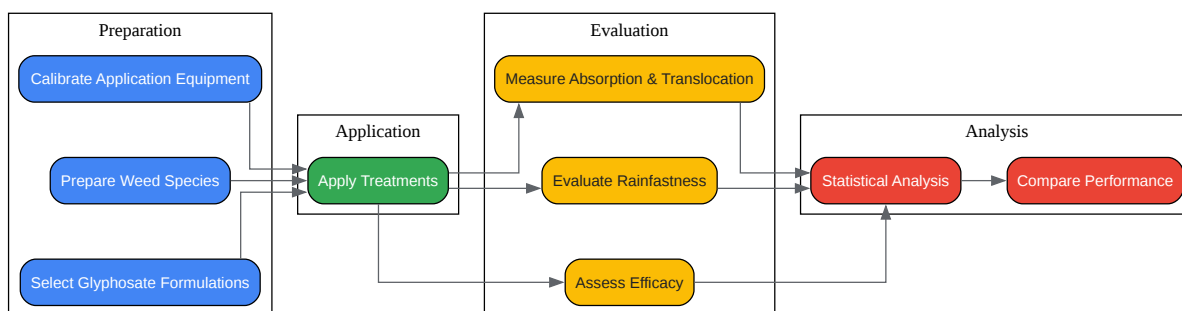
Rainfastness studies often utilize a rainfall simulator to control the timing and intensity of precipitation.

- Experimental Design: Factorial design with factors such as herbicide formulation, application rate, and time interval between application and rainfall.[\[12\]](#)

- Plant Material: Uniformly grown weed species at a specific growth stage.
- Herbicide Application: Applied as described in the efficacy trial protocol.
- Simulated Rainfall: A rainfall simulator is used to apply a known amount of precipitation (e.g., 18-19 mm in one hour) at predetermined intervals after herbicide application (e.g., 1, 2, 4, 6, and >48 hours).[12]
- Evaluation: Plant response (e.g., phytointoxication symptoms, biomass reduction) is assessed at various time points after treatment.
- Statistical Analysis: Data are analyzed to determine the interaction between herbicide formulation and the rain-free period.

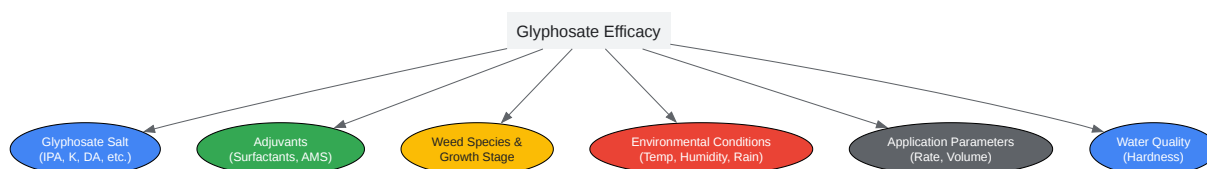
Visualizing the Process

To better understand the key stages in evaluating glyphosate performance, the following diagrams illustrate the experimental workflow and the factors influencing efficacy.



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Caption: Experimental workflow for glyphosate performance evaluation.



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Caption: Key factors influencing glyphosate efficacy.

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